

Application Notes and Protocols for 3-Chlorocinnamic Acid

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Compound of Interest

Compound Name: 3-Chlorocinnamic acid

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These application notes provide comprehensive handling and safety protocols for **3-Chlorocinnamic acid**, a compound utilized in various research and development applications, including as an intermediate in the synthesis of pharmaceuticals and other bioactive molecules. [1] Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Section 1: Chemical and Physical Properties

3-Chlorocinnamic acid is a white to off-white crystalline solid.[2] Its properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₇ ClO ₂	[3][4][5]
Molecular Weight	182.60 g/mol	[4][5][6]
CAS Number	1866-38-2	[3][5]
Melting Point	163-166 °C	[1]
Boiling Point	326.2 ± 25.0 °C (Predicted)	[7]
Solubility	Very soluble in water. Soluble in methanol.[1][8]	[1][8]
Appearance	White crystalline powder	[1][2]
pKa	4.29 (at 25°C)	[7]

Section 2: Safety and Hazard Information

3-Chlorocinnamic acid is classified as an irritant, causing skin, eye, and respiratory tract irritation.[8][9] The toxicological properties of this substance have not been fully investigated.[3]

Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statement(s)	Reference(s)
Skin Irritation	Category 2	Warning	H315: Causes skin irritation	[8][10]
Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation	[8][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation	[9]

Toxicological Data

Quantitative toxicological data for **3-Chlorocinnamic acid** is limited. For the related compound, p-Chlorocinnamic acid, the following data is available and may be considered for risk assessment purposes, though it should be interpreted with caution.

Compound	Test	Species	Route	Value	Reference(s))
p-Chlorocinnamic acid	LD50	Mouse	Oral	1.622 mg/kg	[10]

Note: No Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have been established for **3-Chlorocinnamic acid**.[\[8\]](#)[\[11\]](#)

Section 3: Handling and Storage Protocols

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment ensemble is mandatory when handling **3-Chlorocinnamic acid**.

PPE Component	Specification	Rationale	Reference(s)
Gloves	Double-gloving with powder-free nitrile gloves is recommended.	Provides a robust barrier against dermal absorption. Double-gloving minimizes risk if the outer glove is breached.	[1]
Gown/Lab Coat	Disposable, solid-front, back-closing gown made of a low-permeability fabric with long sleeves and tight-fitting cuffs.	Protects the body and personal clothing from contamination.	[1]
Eye & Face Protection	Safety goggles or a full-face shield should be worn.	Protects the eyes and face from splashes or airborne particles of the compound.	[1]
Respiratory Protection	For handling powder or in situations with a high risk of aerosolization, a minimum of an N100, R100, or P100 disposable filtering facepiece respirator is advised. A powered air-purifying respirator (PAPR) may be necessary for higher-risk situations.	Prevents inhalation of the compound.	[1]

Engineering Controls

All work with **3-Chlorocinnamic acid** should be carried out in a designated area, such as a chemical fume hood, to prevent inhalation of dust or fumes.[\[1\]](#) Ensure the fume hood has

sufficient airflow and is functioning correctly. A safety shower and eye wash station should be readily accessible.[8]

Storage

Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[1][8] The recommended storage temperature is between 2-30°C.[4]

Section 4: Emergency Procedures

First Aid Measures

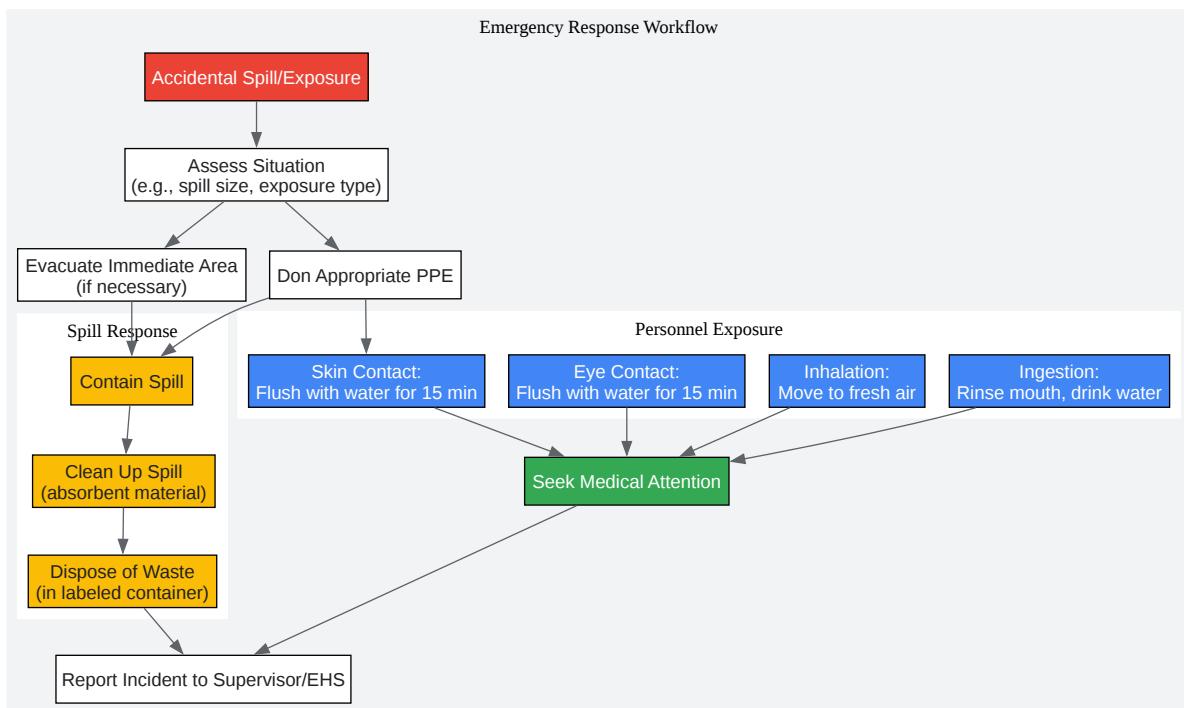
Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[1]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[1]

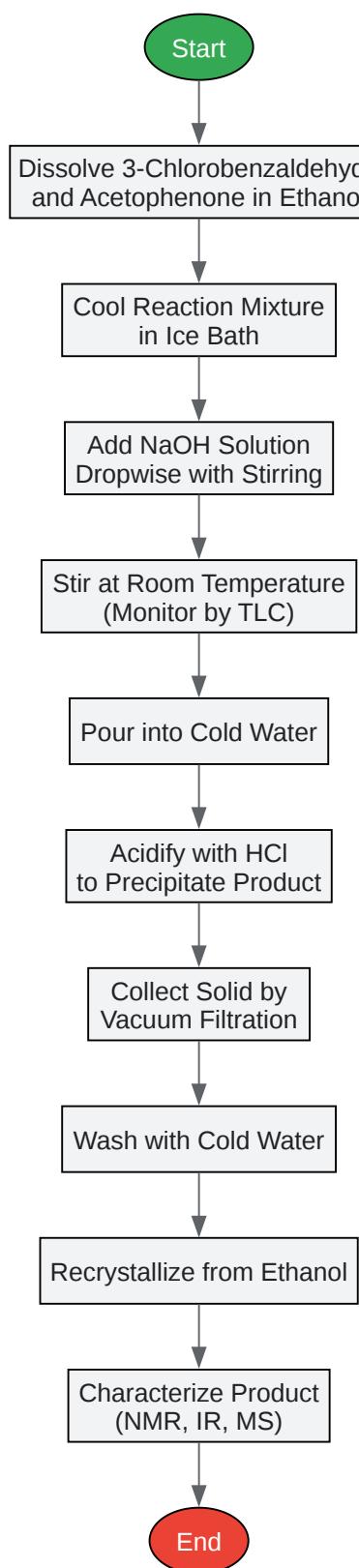
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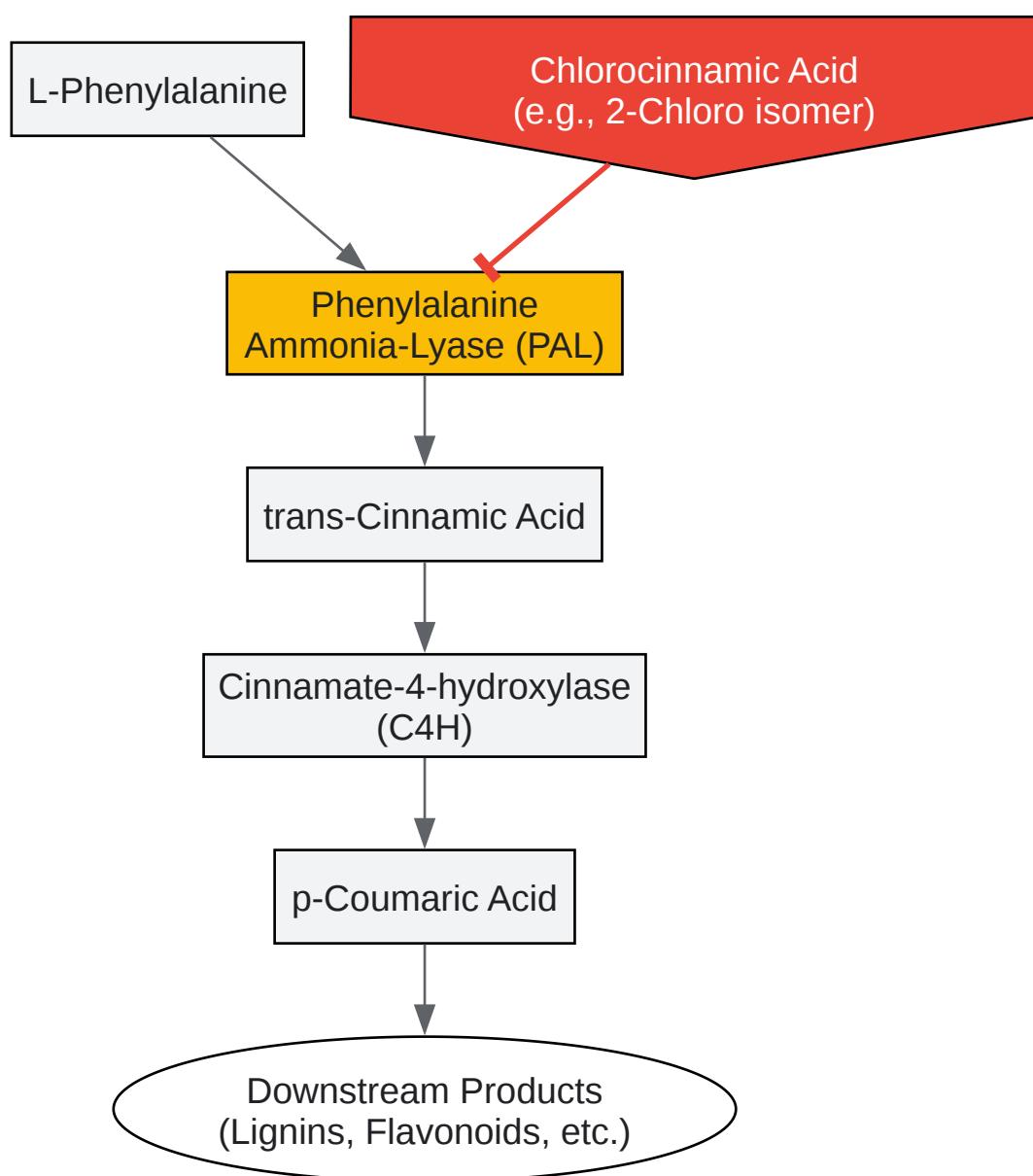
In case of fire, use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[1\]](#) Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#) During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[1\]](#)

Accidental Release Measures

Vacuum or sweep up material and place it into a suitable disposal container.[\[1\]](#) Clean up spills immediately, using the appropriate protective equipment. Avoid generating dusty conditions and provide ventilation.[\[1\]](#)







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